

# aapm tg-263 summary for radiation oncology

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TH-263

Cat. No.: B1683123

[Get Quote](#)

An In-depth Technical Guide to AAPM Task Group 263: Standardizing Nomenclatures in Radiation Oncology

## Introduction

The American Association of Physicists in Medicine (AAPM) Task Group 263 (TG-263) was established to create a consensus on standardized nomenclatures in radiation oncology.[1][2][3] This initiative addresses a significant barrier in the field: the lack of a uniform language for naming anatomical structures, target volumes, and dosimetric data.[4][5] Such inconsistencies hinder the aggregation of data for clinical trials, compromise the quality and safety of patient care, and impede the development of automated data-driven systems. This technical guide provides a comprehensive overview of the core recommendations of TG-263, tailored for researchers, scientists, and drug development professionals.

The primary goal of TG-263 is to provide a standardized framework for naming conventions to be used in clinical trials, data-pooling initiatives, population-based studies, and routine clinical practice. The recommendations are the result of a collaborative effort by a diverse group of 57 international stakeholders, including physicists, physicians, dosimetrists, and representatives from various professional organizations and vendors.

## Core Recommendations of TG-263

The core of the TG-263 report is the standardization of:

- **Structure Names:** Uniform names for targets and organs-at-risk (OARs) across different imaging and treatment planning systems.

- **Dosimetric Data:** A consistent nomenclature for dose-volume histogram (DVH)-based metrics.
- **Implementation Templates:** Templates to facilitate the adoption of these standards by clinical trial groups and software users.
- **Nomenclature Schema:** A formal structure that can accommodate future additions and modifications.

## Data Presentation: Standardized Nomenclatures

The following tables summarize the standardized nomenclature for target volumes and DVH metrics as recommended by TG-263.

**Table 1: Standardized Nomenclature for Target Volumes**

Target Type	Primary Name Convention	Example	Notes
Gross Tumor Volume	GTV_[modifier]	GTV_LN	"LN" for lymph node. Modifiers should be from a predefined list.
Clinical Target Volume	CTV_[modifier]	CTV_Boost	Modifiers indicate treatment phase or relative dose level.
Planning Target Volume	PTV_[modifier]	PTV_High	The use of relative dose levels (e.g., High, Mid, Low) is strongly recommended over absolute dose values.
Planning Risk Volume	PRV_[structure]	PRV_SpinalCord	For organs-at-risk requiring a margin.

**Table 2: Standardized Nomenclature for Dose-Volume Histogram (DVH) Metrics**

Metric Type	Format	Example	Description
Volume receiving at least a certain dose	V(Dose)[Unit]	V20Gy[cc]	Volume in cubic centimeters receiving at least 20 Gray.
Percent volume receiving at least a certain dose	V(Dose)[%]	V50.4Gy[%]	Percentage of the structure's volume receiving at least 50.4 Gray.
Dose to a certain percentage of the volume	D(Volume)[Unit]	D95%[Gy]	Dose in Gray received by 95% of the volume.
Dose to a certain absolute volume	D(Volume)[Unit]	D1cc[cGy]	Dose in centiGray received by 1 cubic centimeter of the volume.
Mean Dose	Mean[Unit]	Mean[Gy]	The mean dose to the structure in Gray.
Maximum Dose	Max[Unit]	Max[cGy]	The maximum dose to the structure in centiGray.
Minimum Dose	Min[Unit]	Min[Gy]	The minimum dose to the structure in Gray.

## Experimental Protocols: Methodology for Implementation

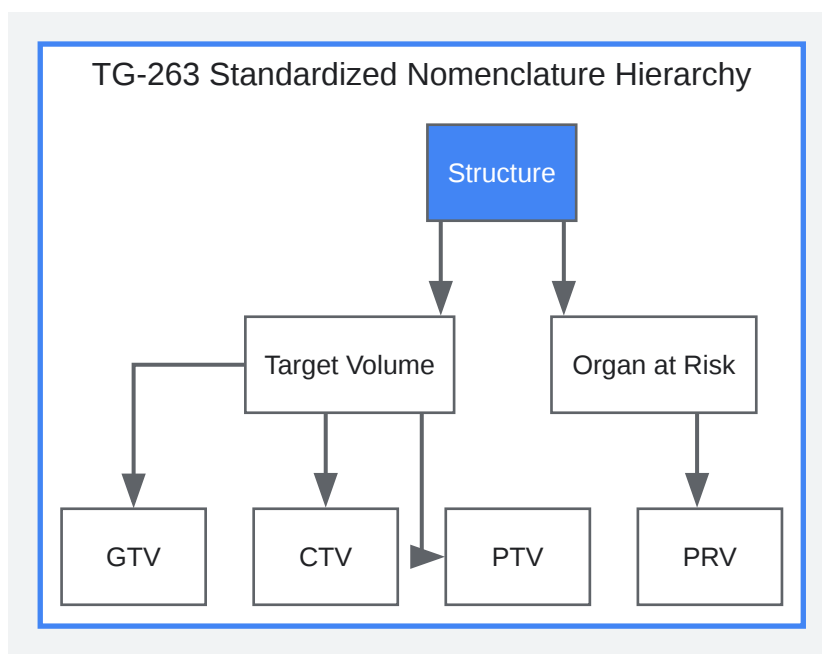
TG-263 provides a recommended workflow for the clinical implementation of the standardized nomenclature. This process is designed to be adaptable to various clinical settings, from large academic centers to smaller community clinics.

Suggested Implementation Workflow:

- **Form a Multidisciplinary Team:** Assemble a team that includes radiation oncologists, medical physicists, dosimetrists, and IT personnel.
- **Review and Adopt TG-263 Standards:** The team should thoroughly review the TG-263 report and formally adopt the standardized nomenclature.
- **Develop a Short-Term and Long-Term Plan:** Create a phased implementation plan. It may be practical to start with non-target structures on a site-by-site basis before implementing target nomenclature clinic-wide.
- **Vendor Communication:** Engage with treatment planning system and oncology information system vendors to ensure compatibility and support for the standardized names.
- **Staff Training and Education:** Conduct comprehensive training for all staff involved in the treatment planning and delivery process.
- **Update Clinical Protocols and Templates:** Revise all relevant clinical protocols, data collection forms, and treatment planning templates to reflect the new nomenclature.
- **Quality Assurance:** Implement a quality assurance program to monitor the correct and consistent use of the new nomenclature. This can include automated script-based checks.

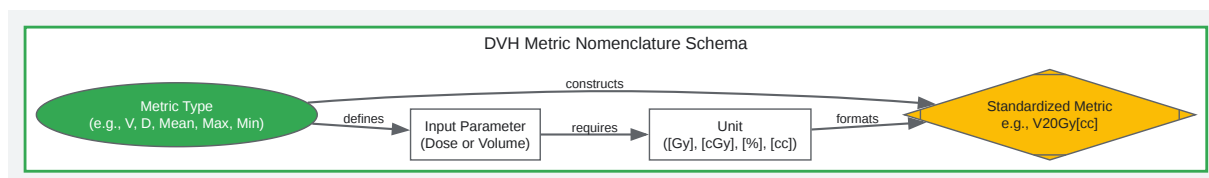
## Mandatory Visualization: Diagrams

The following diagrams illustrate the logical relationships and workflows described in the TG-263 report.



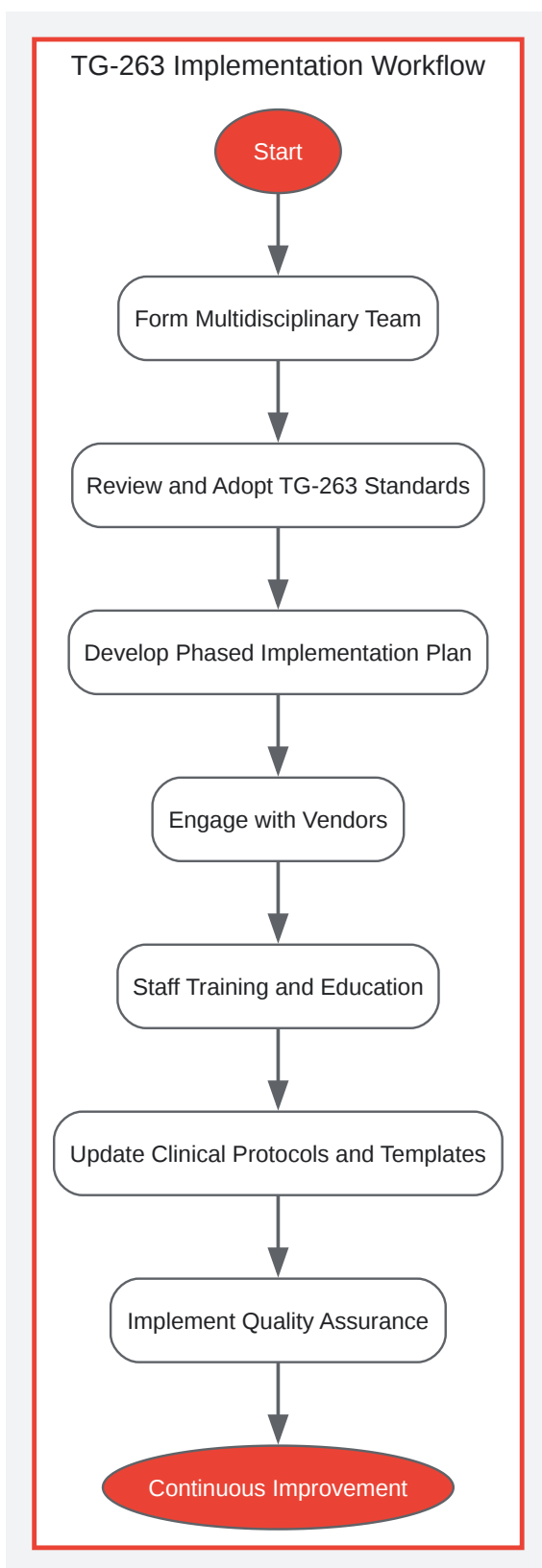
[Click to download full resolution via product page](#)

Caption: Logical hierarchy of standardized structure nomenclature.



[Click to download full resolution via product page](#)

Caption: Schema for constructing standardized DVH metric nomenclature.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aapm.org [aapm.org]
- 2. AAPM Reports - Standardizing Nomenclatures in Radiation Oncology (2018) Nomenclatures in Radiation Oncology [aapm.org]
- 3. American Association of Physicists in Medicine Task Group 263: Standardizing Nomenclatures in Radiation Oncology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. American Association of Physicists in Medicine Task Group 263: Standardizing Nomenclatures in Radiation Oncology - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [aapm tg-263 summary for radiation oncology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683123#aapm-tg-263-summary-for-radiation-oncology]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)